

Personal protective equipment for handling MK-8245

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Compound of Interest

Compound Name: MK-8245
CAS No.: 1030612-90-8
Cat. No.: B1663549

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Essential Safety and Handling Guide for MK-8245

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of the potent, liver-targeted stearyl-CoA desaturase (SCD) inhibitor, **MK-8245**. This document provides immediate, procedural, and step-by-step guidance to ensure laboratory safety and operational integrity when working with this compound.

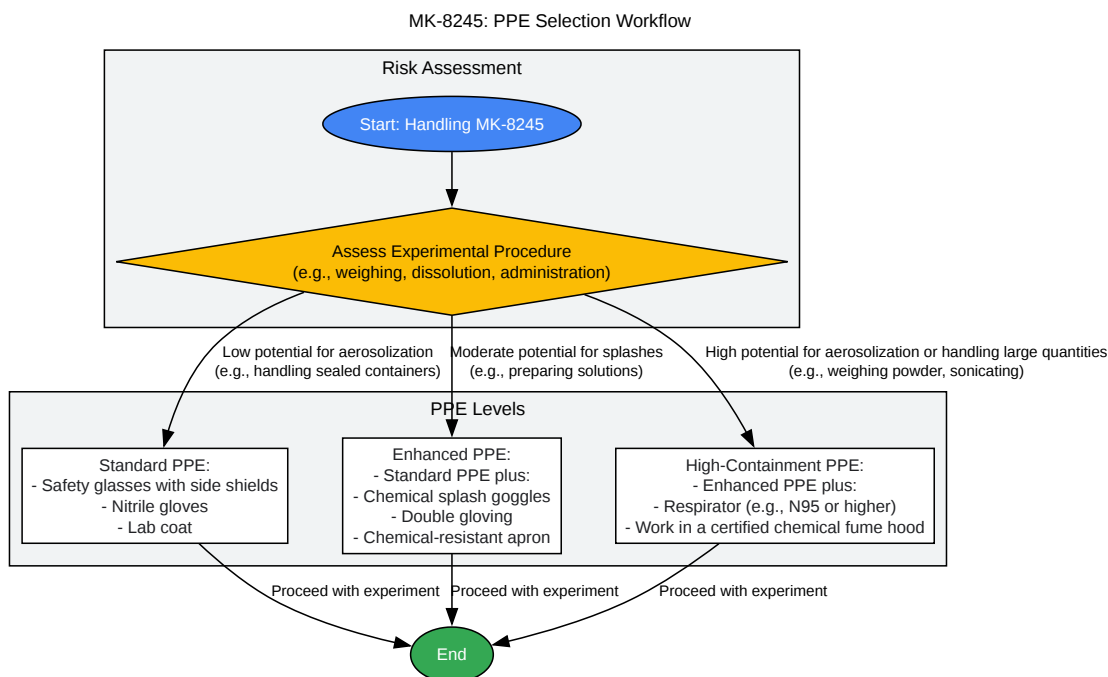
Summary of Key Safety Data

A thorough understanding of the properties of **MK-8245** is fundamental to its safe handling. The following table summarizes essential quantitative data.

Property	Value
CAS Number	1030612-90-8[1][2][3]
Molecular Formula	C ₁₇ H ₁₆ BrFN ₆ O ₄ [1]
Molecular Weight	467.25 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO and DMF[1]
Storage Temperature	Store at -20°C for the short term and -80°C for the long term.

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is critical to minimize exposure risk. The following flowchart outlines the decision-making process for PPE selection based on the experimental procedure.



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Caption: PPE selection workflow for handling **MK-8245**.

Experimental Protocol: Safe Handling of MK-8245

Adherence to a strict, step-by-step protocol is essential for minimizing risk.

1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance is located within a certified chemical fume hood or a ventilated balance enclosure.
- Verify that the safety shower and eyewash station are accessible and operational.
- Prepare all necessary equipment (e.g., weigh paper, spatulas, vials, solvents) and place them within the containment area.

2. Weighing the Compound:

- Don appropriate PPE as determined by the risk assessment (minimum of a lab coat, nitrile gloves, and safety glasses). For weighing powder, enhanced or high-containment PPE is recommended.
- Carefully transfer the desired amount of **MK-8245** powder from the stock container to weigh paper using a clean spatula.
- Minimize the creation of dust.
- Record the weight and securely close the stock container.

3. Dissolution:

- Place the weigh paper with the compound into a suitable container (e.g., vial or flask).
- Add the desired solvent (e.g., DMSO) dropwise to the powder to avoid splashing.
- Gently swirl or vortex the container to fully dissolve the compound. If necessary, use a sonicator within the fume hood.

4. Administration (In Vitro/In Vivo):

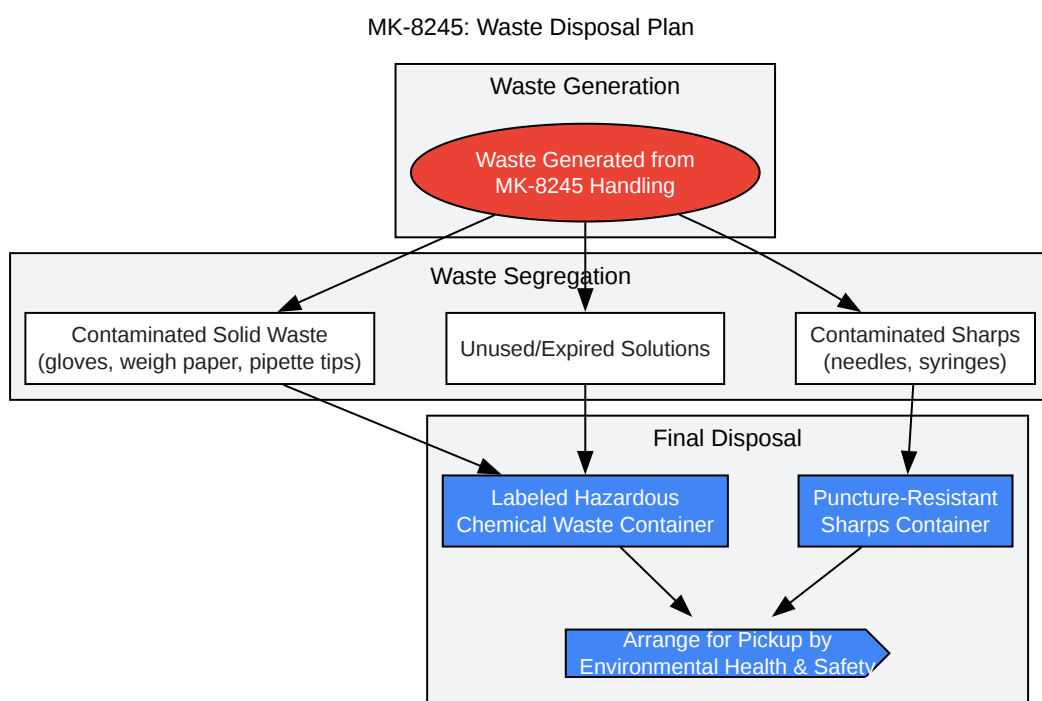
- When adding the dissolved compound to cell cultures or preparing for in vivo administration, handle all solutions within a biological safety cabinet or fume hood.
- Use appropriate precision dispensing tools (e.g., calibrated pipettes) to minimize aerosol generation.

5. Post-Handling:

- Decontaminate all surfaces and equipment that came into contact with **MK-8245** using an appropriate solvent (e.g., 70% ethanol), followed by a general-purpose laboratory cleaner.
- Dispose of all contaminated waste according to the disposal plan.
- Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.

Disposal Plan for MK-8245 Waste

Proper disposal of chemical waste is crucial for environmental and personal safety. The following diagram outlines the correct disposal pathway for waste generated during the handling of **MK-8245**.



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Caption: Waste disposal plan for **MK-8245**.

By implementing these safety protocols, researchers can mitigate the risks associated with handling the potent compound **MK-8245**, ensuring a safe and productive laboratory

environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) for the compound.

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